

Technical Profile: 3-Chloro-4-(3-fluorobenzoyloxy)aniline

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Compound of Interest

Compound Name: 4-(3-Fluoro-benzoyloxy)-
phenylamine hydrochloride

CAS No.: 57181-87-0

Cat. No.: B13922637

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Critical Intermediate for Lapatinib Tosylate Synthesis[1] [2]

Executive Summary

3-Chloro-4-(3-fluorobenzoyloxy)aniline is the pharmacophore scaffold responsible for the specific binding affinity of Lapatinib in the ATP-binding pocket of EGFR and HER2 kinases.[1] Its melting point is a "Critical Quality Attribute" (CQA) used to validate the complete reduction of the nitro-precursor and the absence of solvent inclusions.[1]

While the hydrochloride salt form exists as a process intermediate, it is rarely isolated for characterization due to hygroscopicity and hydrolytic instability compared to the free base.[1] The industry-standard melting point refers to the free base form.[1]

Physicochemical Characterization

Melting Point & Thermal Data

The melting point is the primary rapid-release test for solid-state purity.[1] A depressed melting range (< 78°C) indicates the presence of the nitro-precursor impurity or residual solvents (ethanol/water).[1]

| Property | Value / Range | Condition / Method |
|---------------------------|---------------------------------|-------------------------|
| Melting Point (Free Base) | 78.0 – 82.0 °C | Capillary / DSC (Onset) |
| Melting Point (HCl Salt) | > 180 °C (Decomp) | Theoretical / Transient |
| Appearance | Tan to Orange Crystalline Solid | Visual Inspection |
| Purity Specification | ≥ 98.0% | HPLC (Area %) |
| Molecular Weight | 251.68 g/mol | Free Base |
| CAS Number | 202197-26-0 | Free Base |

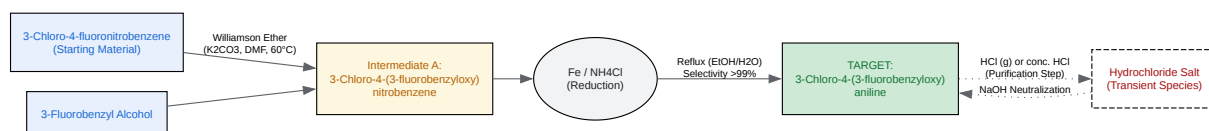
Solubility Profile

- Free Base: Highly soluble in Dichloromethane (DCM), Ethyl Acetate, and DMSO.[1] Insoluble in water.[1]
- Hydrochloride Salt: Soluble in water and lower alcohols; insoluble in non-polar organics (DCM, Hexanes).[1]
 - Process Insight: This solubility switch is utilized during acid-base extraction workups to remove non-basic impurities.[1]

Synthesis & Solid-State Formation[1]

The synthesis involves a Williamson ether synthesis followed by a chemoselective reduction.[1] The melting point is heavily influenced by the efficiency of the iron/ammonium chloride reduction step.[1]

Reaction Pathway Diagram[1]



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Caption: Synthesis workflow showing the conversion of nitro-intermediate to the target aniline. The HCl salt loop (dashed) represents an optional purification strategy.

Analytical Protocols

Determination of Melting Point (Capillary Method)

This protocol ensures reproducibility and compliance with pharmacopeial standards (USP <741>).[1]

Reagents & Equipment:

- Calibrated Melting Point Apparatus (e.g., Buchi M-565).[1]
- Standard Reference: Caffeine (235-237°C) or Vanillin (81-83°C) for calibration.[1]
- Sample: Dried 3-Chloro-4-(3-fluorobenzyloxy)aniline (LOD < 0.5%).

Step-by-Step Methodology:

- Sample Prep: Grind the dry solid into a fine powder using an agate mortar. Coarse crystals can lead to uneven heat transfer and broadened ranges.[1]
- Loading: Fill a clean glass capillary tube to a height of 2–3 mm. Tap gently to pack the solid; avoid air pockets.[1]
- Ramp 1 (Fast): Heat rapidly to 70°C (10°C below expected MP).
- Ramp 2 (Measurement): Reduce heating rate to 1.0 °C/min.

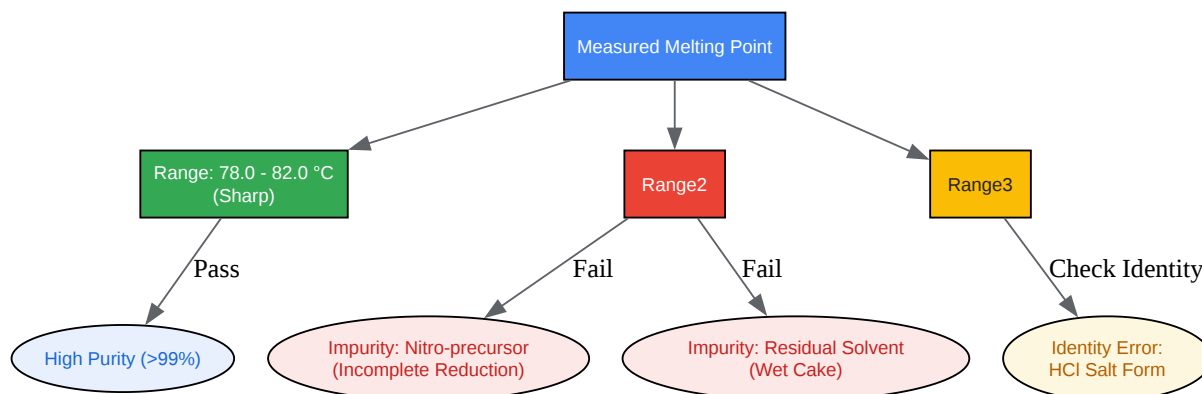
- Observation:
 - Record
: First distinct liquid droplet.[1]
 - Record
: Complete disappearance of solid.[1]
- Acceptance Criteria: The range (
) must be
.

Differential Scanning Calorimetry (DSC)

For high-precision characterization, DSC is preferred to distinguish between melting and polymorphic transitions.[1]

- Pan: Aluminum, crimped (non-hermetic).[1]
- Purge Gas: Nitrogen (50 mL/min).
- Program: Equilibrate at 25°C → Ramp 10°C/min to 150°C.
- Expected Endotherm: Sharp peak with onset at $79.5 \pm 0.5^\circ\text{C}$.[1]

Impurity Impact Logic[1]



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Caption: Logic tree for interpreting melting point deviations during quality control.

References

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Sources

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